

Octadecyl Isocyanate: A Comprehensive Technical Overview

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Compound of Interest		
Compound Name:	Octadecyl isocyanate	
Cat. No.:	B089829	Get Quote

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Octadecyl isocyanate is a significant chemical compound utilized in various scientific and industrial applications, including as a surface modifier for cellulose nanocrystals. This guide provides an in-depth look at its core physicochemical properties.

Key Physicochemical Data

The fundamental properties of **octadecyl isocyanate** are summarized in the table below, offering a clear comparison of its key quantitative data.

Value	Source(s)
C19H37NO	[1][2][3][4]
295.50 g/mol	[1][2][3][4]
112-96-9	[1]
0.847 g/mL at 25 °C	
15-16 °C	
172-173 °C at 5 mmHg	
184 °C (Open Cup)	
	C ₁₉ H ₃₇ NO 295.50 g/mol 112-96-9 0.847 g/mL at 25 °C 15-16 °C 172-173 °C at 5 mmHg



Structural Representation

The logical relationship between the molecular formula and its constituent elements can be visualized as follows:

Logical Relationship of Octadecyl Isocyanate's Formula

Molecular Formula

C19H37NO

Carbon (C)

Atom Count: 19

Hydrogen (H)

Atom Count: 1

Atom Count: 1

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Molecular formula composition.

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